Technical Application Note: Enantioselective Formulation of (2R)-2-Methylhexanoic Acid

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Compound of Interest

Compound Name:	*(2R)-2-methylhexanoic acid*
CAS No.:	*51703-97-0*
Cat. No.:	*B2726035*

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Executive Summary

This technical guide details the formulation, stabilization, and application of **(2R)-2-methylhexanoic acid** (CAS: 51703-97-0 for the (R)-isomer; Generic CAS: 4536-23-6). While the racemic mixture is widely used for cost-efficiency, the (2R)-enantiomer offers a superior olfactory profile characterized by "sweet, sweaty, and fruity" nuances, distinct from the "sour, pungent, musty" character of the (S)-enantiomer.

This document is designed for R&D scientists and formulation chemists. It bridges the gap between raw chiral synthesis and high-performance fragrance architecture, with specific relevance to drug development professionals utilizing chiral fatty acids as peptidomimetic building blocks.

Part 1: Physicochemical & Olfactory Characterization[1]

The Chirality Factor: (R) vs. (S)

In fragrance chemistry, chirality dictates the detection threshold and hedonic valence. For 2-methylhexanoic acid, the stereochemistry at the C2 position drastically alters the sensory perception.

Property	(2R)-2-Methylhexanoic Acid	(2S)-2-Methylhexanoic Acid	Racemic Mixture
Odor Descriptor	Sweet, sweaty, waxy, fruity (Strawberry/Tropical)	Sour, pungent, musty, fermented cheese	Cheesy, acidic, fatty
Odor Threshold	Lower (More potent)	Higher	Moderate
Hedonic Tone	Warm, diffusive, animalic-sweet	Aggressive, sharp, rancid	Functional, savory
Natural Occurrence	Fragaria x ananassa (Strawberry), Borassus aethiopum (Doum fruit)	Fermented dairy, sweat	Synthetic standard

Scientific Insight: The (2R) enantiomer aligns with the binding pockets of specific olfactory receptors (ORs) responsible for "ripeness" detection in fruits, whereas the (S) enantiomer likely triggers receptors associated with bacterial decomposition (fermentation).

Molecular Properties

- IUPAC Name: **(2R)-2-methylhexanoic acid**
- Molecular Weight: 130.18 g/mol [1][2][3]
- LogP (Predicted): ~2.35 (High substantivity for a mid-chain acid)
- Vapor Pressure: ~0.029 hPa at 20°C (Medium volatility, acts as a Heart-Base modifier)
- Solubility: Soluble in alcohol, dipropylene glycol (DPG), triethyl citrate (TEC). Insoluble in water.

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Part 2: Formulation Protocols

Safety & Handling (Pre-Formulation)

Warning: Pure 2-methylhexanoic acid is corrosive and possesses an overwhelming odor.

- PPE: Butyl rubber gloves, safety goggles, and organic vapor respirator.
- Containment: All weighing must occur within a fume hood.

Protocol A: The "Safe-Harbor" Dilution System

To utilize **(2R)-2-methylhexanoic acid** effectively, it must be pre-diluted. Direct addition of the neat material often leads to "olfactory fatigue" or "accord collapse" due to its high impact.

Objective: Create a stable 1% and 0.1% working solution.

Materials:

- Solvent: Dipropylene Glycol (DPG) for fine fragrance; Triethyl Citrate (TEC) for functional/candle applications.
- Antioxidant: BHT (0.05%) or Tocopherol (0.1%) to prevent oxidation of the alpha-carbon.

Step-by-Step Procedure:

- Tare a glass bottle with a polycone cap.
- Add 98.95g of DPG (or TEC).
- Add 0.05g of BHT and vortex until dissolved.
- Add 1.00g of **(2R)-2-methylhexanoic acid**.
- Mix using a magnetic stirrer for 15 minutes. Do not apply heat, as this may alter the enantiomeric excess if trace impurities are present.
- Label as "Solution A (1%)".

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- Serial Dilution: Take 10g of Solution A and dilute with 90g of solvent to create "Solution B (0.1%)".

Protocol B: The "Strawberry-Dairy" Bridge Accord

This protocol demonstrates the unique ability of the (2R) enantiomer to bridge "Lactonic" (creamy) and "Esoteric" (fruity) notes.

Theoretical Basis: The (2R) acid acts as a fixative precursor. In the presence of alcohols (ethanol in perfume), it creates a dynamic equilibrium with its ethyl ester (Ethyl 2-methylhexanoate), which smells intensely of strawberry. The acid itself provides the "jammy" ripeness, while the lactones provide the creaminess.

Formulation (Parts per Thousand):

Ingredient	Role	Qty (ppt)
Gamma-Decalactone	Creamy/Coconut Base	40
Gamma-Undecalactone	Peach/Skin Base	15
Ethyl Maltol (1% sol)	Sweetener	10
(2R)-2-Methylhexanoic Acid (1% sol)	Chiral Modifier	25
Fructone	Apple/Fruity Top	150
Hedione (High Cis)	Diffusive Floral Heart	200
Iso E Super	Woody/Amber Base	100
Dipropylene Glycol	Solvent	q.s. 1000

Evaluation:

- T=0: Sharp, slightly acidic.
- T=1 Hour: The "sweaty" note of the acid integrates with the lactones to form a realistic "Greek Yogurt" or "Ripe Strawberry" profile.

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- Mechanism: The (2R) acid suppresses the metallic edge of Fructone and adds a "fatty" depth to the lactones.

Part 3: Quality Control & Synthesis Verification

For researchers in drug development or high-end fragrance, verifying the enantiomeric purity is critical.

Chiral Analysis Protocol

- Method: Chiral GC-FID or GC-MS.
- Column: Beta-DEX 120 or Cyclosil-B (Chiral stationary phases required to separate enantiomers).
- Conditions:
  - Injector: 250°C.
  - Oven: 50°C (2 min) -> 2°C/min -> 180°C.
  - Carrier: Helium.
- Acceptance Criteria: Enantiomeric Excess (ee) > 95% (R).
  - Note: If (S) content exceeds 5%, the odor profile will shift towards "rancid cheese."

Part 4: Bio-Relevance (Pharma & Biotech Context)

While this note focuses on fragrance, **(2R)-2-methylhexanoic acid** is a high-value scaffold in medicinal chemistry.

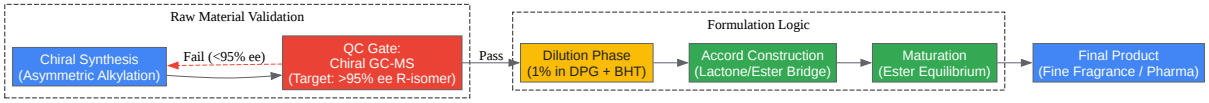
- Peptidomimetics: It serves as a chiral building block for non-canonical amino acids (e.g., synthesis of Medusamide A analogs).
- Lipid Conjugation: Used to increase the lipophilicity of hydrophilic drugs, enhancing membrane permeability (prodrug strategy).

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- Metabolic Stability: The alpha-methyl group hinders beta-oxidation, prolonging the half-life of lipid-tail drugs compared to linear hexanoic acid derivatives.

Part 5: Visualization of Workflow

The following diagram illustrates the critical path from chiral synthesis to final application, highlighting the Quality Control gate that ensures olfactory integrity.



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Figure 1: Critical path workflow for the integration of **(2R)-2-methylhexanoic acid** into formulation, emphasizing the Chiral QC gate.

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